

Technical Analysis: C₁₆H₁₂Cl₂O₃ Scaffolds in Drug Development

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Compound of Interest

Compound Name: 2,4-Bis(4-chlorophenyl)-4-oxobutanoic acid

CAS No.: 344281-05-6

Cat. No.: B2507711

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Formula: C₁₆H₁₂Cl₂O₃ Molecular Weight: 323.17 g/mol Primary Application: Antimicrobial Agents & Synthetic Intermediates[1]

Executive Technical Summary

The molecular formula C₁₆H₁₂Cl₂O₃ represents a specific chemical space often utilized in the development of antimicrobial agents and flavonoid-based enzyme inhibitors.[1] While multiple isomers exist, the most pharmacologically relevant entity is Clofenoxylde (Bis[4-(chloroacetyl)phenyl] ether), an antifungal and antibacterial agent.

For researchers, this formula presents a balance of lipophilicity (due to the aromatic rings and chlorine substituents) and reactivity (via the alpha-chloro ketone or ether linkages), making it a versatile scaffold for "Click Chemistry" and fragment-based drug design (FBDD).

Quantitative Physicochemical Profile

Property	Value	Unit	Computational Basis
Molecular Weight	323.17	g/mol	Standard Atomic Weights
Monoisotopic Mass	322.0163	Da	Cl isotope abundance
Heavy Atom Count	21	-	Non-hydrogen atoms
Rotatable Bonds	4–6	-	Structure dependent (High flexibility in ether linkers)
Est. ^{[1][2]} LogP	3.5 – 4.2	-	High Lipophilicity (Clofenoxycide)
H-Bond Acceptors	3	-	Carbonyl/Ether oxygens

Primary Compound Analysis: Clofenoxycide

IUPAC Name: 1-[4-[4-(2-chloroacetyl)phenoxy]phenyl]-2-chloroethanone CAS Registry: 10556-23-7 (Generic/Isomer dependent)^[1]

Clofenoxycide is a bis-alkylating agent.^[1] Its mechanism of action typically involves the alkylation of nucleophilic residues (cysteine thiols or histidine imidazoles) in essential microbial enzymes, leading to irreversible inhibition.

Structural Mechanism & Reactivity

The molecule consists of two phenyl rings linked by an ether oxygen, with each ring para-substituted by a chloroacetyl group.^[1]

- **Ether Linkage:** Provides rotational flexibility, allowing the molecule to span binding pockets.^[1]
- **-Haloketone Moiety:** This is the "warhead."^[1] The carbon adjacent to the chlorine is highly electrophilic (

susceptible).[1] It reacts rapidly with biological nucleophiles.[1]

Synthesis Pathway (Friedel-Crafts Bis-Acylation)

The most robust synthesis involves the double Friedel-Crafts acylation of diphenyl ether.[1]

This method is preferred for its high atom economy and scalability.[1]

Reaction Logic:

- Substrate: Diphenyl ether (electron-rich aromatic system).[1]
- Reagent: Chloroacetyl chloride (electrophile).[1]
- Catalyst: Aluminum Chloride (
, Lewis Acid).[1]
- Regioselectivity: The ether oxygen is an ortho/para director.[1] Due to steric hindrance at the ortho position, the para substitution is heavily favored, yielding the symmetric 4,4'-isomer.

Visualization: Synthetic Pathway

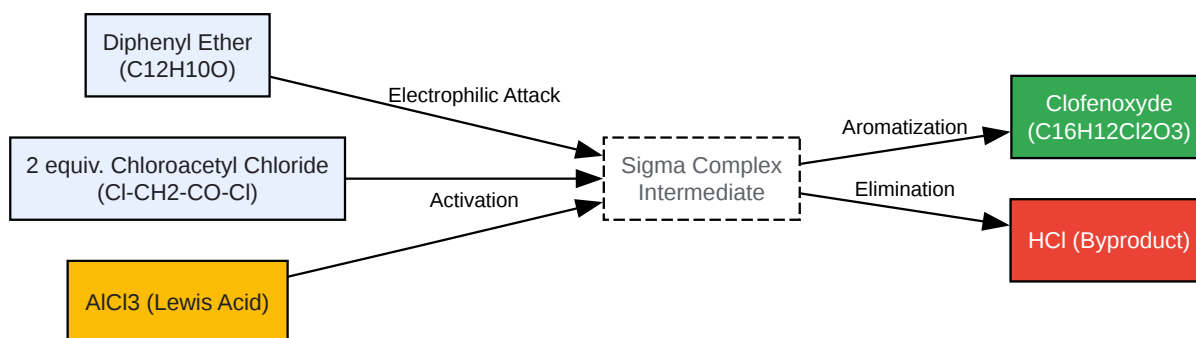


Figure 1: Friedel-Crafts Bis-Acylation Pathway for Clofenoxyl

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Figure 1: The stepwise electrophilic aromatic substitution pathway converting diphenyl ether to Clofenoxyl.

Experimental Protocol: Synthesis of C₁₆H₁₂Cl₂O₃ (Clofenoxyde)

Objective: Synthesize 1-[4-[4-(2-chloroacetyl)phenoxy]phenyl]-2-chloroethanone via Friedel-Crafts acylation. Safety Warning: Chloroacetyl chloride is a lachrymator and highly corrosive.^[1]

reacts violently with water.^[1] Perform all steps in a fume hood under inert atmosphere (or Ar).

Materials

- Diphenyl ether (17.0 g, 0.1 mol)
- Chloroacetyl chloride (28.2 g, 0.25 mol) [Excess ensures bis-acylation]
- Aluminum chloride, anhydrous (33.4 g, 0.25 mol)
- Carbon disulfide () or Dichloromethane (DCM) [Solvent]
- Ice/HCl mixture (Quenching)

Step-by-Step Methodology

- Catalyst Preparation:
 - In a 500 mL three-necked round-bottom flask equipped with a reflux condenser, dropping funnel, and drying tube (), suspend 33.4 g of anhydrous in 100 mL of dry (or DCM).
 - Note: Ensure the system is strictly anhydrous to prevent catalyst deactivation.^[1]
- Reagent Addition:

- Mix diphenyl ether (17.0 g) and chloroacetyl chloride (28.2 g) in a separate flask.
- Add this mixture dropwise to the stirred suspension over 45 minutes.
- Observation: Evolution of HCl gas will occur (trap with NaOH scrubber).^[1] The mixture will turn dark red/brown (formation of the acylium ion complex).
- Reaction Phase:
 - Once addition is complete, heat the mixture to gentle reflux (approx. 40-46°C for) for 4–6 hours.
 - Monitor via TLC (Hexane:Ethyl Acetate 8:2).^[1] The starting material spot () should disappear.^[1]
- Quenching & Isolation:
 - Cool the reaction mixture to 0°C.
 - Critical Step: Pour the reaction mass slowly onto 300g of crushed ice mixed with 50 mL concentrated HCl. This decomposes the aluminum complex.^[1]
 - Phase Separation: If using DCM, separate the organic layer.^[1] If using , distill off the solvent or separate.^[1]
 - Wash the organic layer with water (mL), 5% (mL), and brine.
- Purification:
 - Dry over anhydrous

and evaporate the solvent.[1]

- Recrystallize the crude solid from Ethanol or Benzene/Petroleum Ether.[1]
- Yield Target: 60–75%.
- Expected MP: 100–102°C.[1]

Secondary Chemical Space: Dichlorinated Flavonoids

While Clofenoxyl is the direct linear isomer, the formula $C_{16}H_{12}Cl_2O_3$ also maps to Dichlorinated Methoxyflavones. These are critical in cancer research as kinase inhibitors.[1]

- Scaffold: 2-phenylchromen-4-one (Flavone core).[1]
- Substituents: To match $C_{16}H_{12}Cl_2O_3$:
 - Core: $C_{15}H_{10}O_2$ [1]
 - Modifications: Add 1 Carbon (Methoxy group,
) + 2 Chlorines.[1]
 - Result: Dichloro-methoxyflavone.[1]

Comparative Workflow: Linear vs. Cyclic Isomers

The following diagram illustrates how the same atomic inputs diverge into different pharmacological classes based on synthetic strategy.

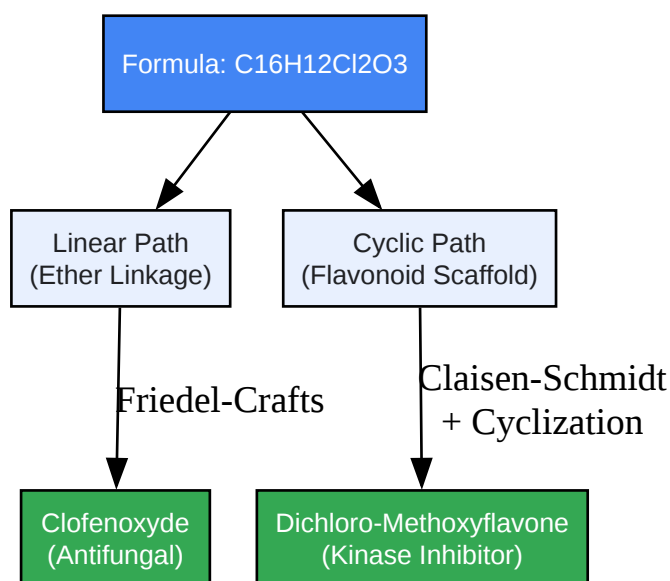


Figure 2: Divergent Chemical Space of C16H12Cl2O3

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Figure 2: Structural divergence of the C16H12Cl2O3 formula into distinct pharmacological classes.

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